

caffeic aldehyde solubility and stability

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Compound Focus: Caffeic aldehyde

CAS No.: 141632-15-7

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Chemical Profile of Caffeic Aldehyde

Property	Detail
IUPAC Name	(2E)-3-(3,4-Dihydroxyphenyl)prop-2-enal [1]
Other Names	3,4-Dihydroxycinnamaldehyde, Caffeoyl aldehyde [1]
Molecular Formula	C ₉ H ₈ O ₃ [1] [2]
Average Mass	164.160 g·mol ⁻¹ [1] [2]
Chemical Structure	A phenylpropanoid with a phenolic ring bearing two hydroxyl groups (3,4-dihydroxy) and a propenal side chain. [1]

Solubility and Stability Data

Direct quantitative data on the solubility and stability of **caffeic aldehyde** is sparse in the searched literature. The table below summarizes the available information and related insights.

Aspect	Available Information & Related Context
Aqueous Solubility	No direct quantitative data was found for caffeic aldehyde.
Solubility of Related Compound	Caffeic acid (the carboxylic acid analog) has an intrinsic water solubility of 2.33 x 10⁻³ M (420 mg/L) , indicating inherent hydrophobicity. [3]
Solubility Enhancement	Complexation with cyclodextrins (α -, β -, and γ -CD) linearly increases the solubility of caffeic acid. Adding cosolvents like ethanol can provide an exponential solubility boost. [3]
Stability & Photoreactivity	Photochemical Decomposition: Benzaldehyde, a simpler aromatic aldehyde, undergoes decomposition under UV light via radical pathways (e.g., forming benzoyl and α -hydroxybenzyl radicals). [4] This suggests caffeic aldehyde may also be light-sensitive. Polymerization Initiator: Aromatic aldehydes can act as photoinitiators for chemical transformations, which implies reactivity under light exposure. [4]

Analytical Methodology

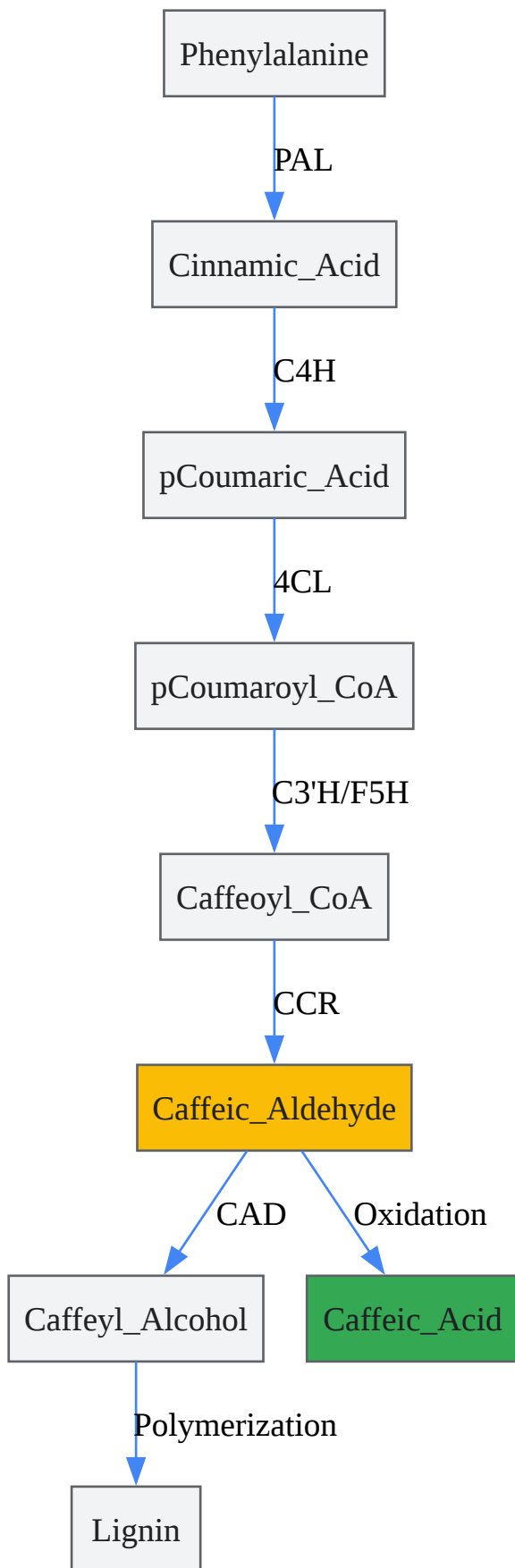
While a specific protocol for **caffeic aldehyde** was not detailed, the method below for analyzing similar compounds provides a proven experimental approach.

HPLC Analysis for Phenolic Aldehydes and Acids [5]

- **Application:** Simultaneous separation and determination of protocatechuic aldehyde, protocatechuic acid, and caffeic acid in a complex matrix.
- **Column:** Zorbax SB-C18 (150 mm x 4.6 mm i.d., 5.0 μ m).
- **Mobile Phase:** Gradient elution with methanol and **0.4% aqueous phosphoric acid**.
- **Flow Rate:** 1.0 mL/min.
- **Detection:** **Electrochemical detection (ECD)** at 0.7 V for the phenolic aldehydes and acids, which offered 11-25 times greater sensitivity than ultraviolet (UV) detection.
- **Key Takeaway:** This method is highly suitable for sensitive and accurate quantification of **caffeic aldehyde** in the presence of other phenolic compounds.

Biosynthetic Pathway Context

Caffeic aldehyde is a key intermediate in the phenylpropanoid pathway in plants. The following diagram illustrates its biosynthetic relationship to other important compounds.



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Caffeic aldehyde's role in phenylpropanoid biosynthesis [6]

Research Implications and Gaps

The available data suggests that **caffeic aldehyde** is a hydrophobic and potentially photolabile compound. For research and development purposes, especially in drug development, the following should be considered:

- **Solubility Formulation:** Strategies like cyclodextrin complexation or the use of safe cosolvents (e.g., ethanol, propylene glycol) will likely be necessary to achieve usable concentrations in aqueous systems. [3]
- **Storage and Handling:** The compound should be protected from light, stored in dark containers, and potentially kept under inert atmosphere to minimize photodecomposition and oxidative degradation.
- **Analytical Verification:** Employing sensitive analytical techniques, such as HPLC with electrochemical detection, is crucial for accurately quantifying the compound and monitoring its stability over time. [5]

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References

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